

2-Phenoxyethyl acetate chemical properties and structure

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Compound of Interest

Compound Name: **2-Phenoxyethyl acetate**

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An In-depth Technical Guide to **2-Phenoxyethyl Acetate**: Chemical Properties, Structure, and Applications

Introduction

2-Phenoxyethyl acetate (CAS No. 6192-44-5) is an organic ester recognized for its utility across various industrial sectors, most notably in the fragrance and cosmetics industries.^[1] This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals, offering in-depth insights into its chemical properties, structure, synthesis, and analytical methodologies. As an ester of 2-phenoxyethanol and acetic acid, it possesses a unique combination of a pleasant floral aroma, low volatility, and effective solvent capabilities.^{[2][3][4]}

Chemical Identity and Structure

2-Phenoxyethyl acetate is a colorless liquid with a variety of synonyms used in commercial and scientific contexts.^{[1][5][6]}

- IUPAC Name: **2-phenoxyethyl acetate**^[7]
- Synonyms: Acetic Acid 2-Phenoxyethyl Ester, 2-Phenoxyethanol acetate, Ethylene glycol monophenyl ether acetate^{[7][8]}
- CAS Number: 6192-44-5^[7]

- Molecular Formula: C₁₀H₁₂O₃[\[7\]](#)
- Molecular Weight: 180.20 g/mol [\[7\]](#)
- InChIKey: WHFKYDMBUMLWDA-UHFFFAOYSA-N[\[7\]](#)
- Canonical SMILES: CC(=O)OCCOC1=CC=CC=C1[\[7\]](#)

The structure consists of a phenyl group linked to an ethyl acetate moiety through an ether linkage, which contributes to its characteristic properties.

Caption: Chemical Structure of **2-Phenoxyethyl Acetate**.

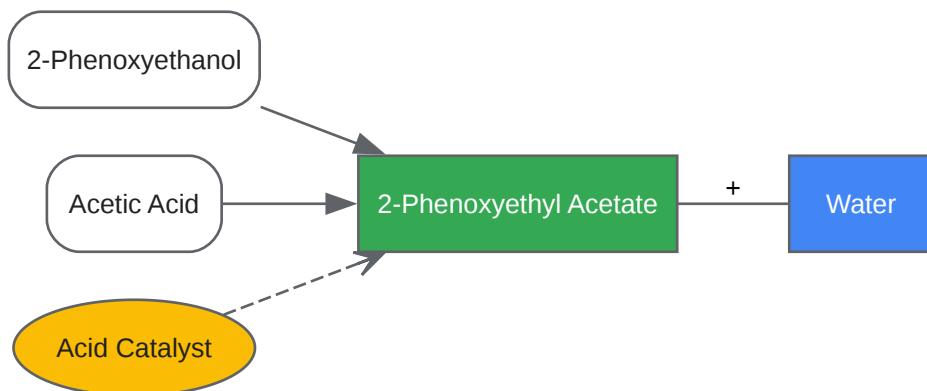
Physicochemical Properties

The physical and chemical properties of **2-Phenoxyethyl acetate** are summarized in the table below, providing essential data for its handling, application, and integration into various formulations.

Property	Value	Source(s)
Appearance	Colorless liquid	[1] [5] [6]
Boiling Point	243.64 °C at 760 mmHg	[2] [5]
Density	1.083 g/cm ³	[5]
Flash Point	95.263 °C	[5]
Refractive Index	1.495	[5]
Vapor Pressure	0.0318 mmHg at 25°C	[5]
Solubility	Soluble in alcohol, acetone, and ether. [2] [6] Limited solubility in water. [2]	
LogP (Octanol/Water Partition Coefficient)	1.62850	[5]

Synthesis of 2-Phenoxyethyl Acetate

The primary industrial synthesis of **2-Phenoxyethyl acetate** is achieved through the esterification of 2-phenoxyethanol (also known as Phenylcellosolve) with acetic acid.^[3] This reaction is typically catalyzed by an acid catalyst. The process involves heating the reactants, which leads to the formation of the ester and water as a byproduct.



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Caption: Synthesis pathway for **2-Phenoxyethyl Acetate**.

Industrial and Research Applications

2-Phenoxyethyl acetate's desirable properties make it a valuable component in several applications:

- **Fragrance and Perfumery:** Due to its mild, sweet, and floral scent, it is used as a fixative and fragrance component in perfumes, soaps, detergents, and other scented products.^{[1][2][4]}
- **Cosmetics and Personal Care:** It is incorporated into cosmetic formulations to enhance the sensory experience of products like lotions and creams.
- **Solvent:** Its ability to dissolve a wide range of substances makes it an effective solvent in the production of coatings and inks.^{[1][3]}
- **Chemical Intermediate:** It serves as a building block in the synthesis of other organic compounds.^[1]

Analytical Methodology: Quantification by GC-MS

To ensure the purity and concentration of **2-Phenoxyethyl acetate** in a given sample, Gas Chromatography-Mass Spectrometry (GC-MS) is a robust and widely accepted analytical technique.

Objective: To develop and validate a quantitative GC-MS method for the determination of **2-Phenoxyethyl acetate**.

Instrumentation and Materials:

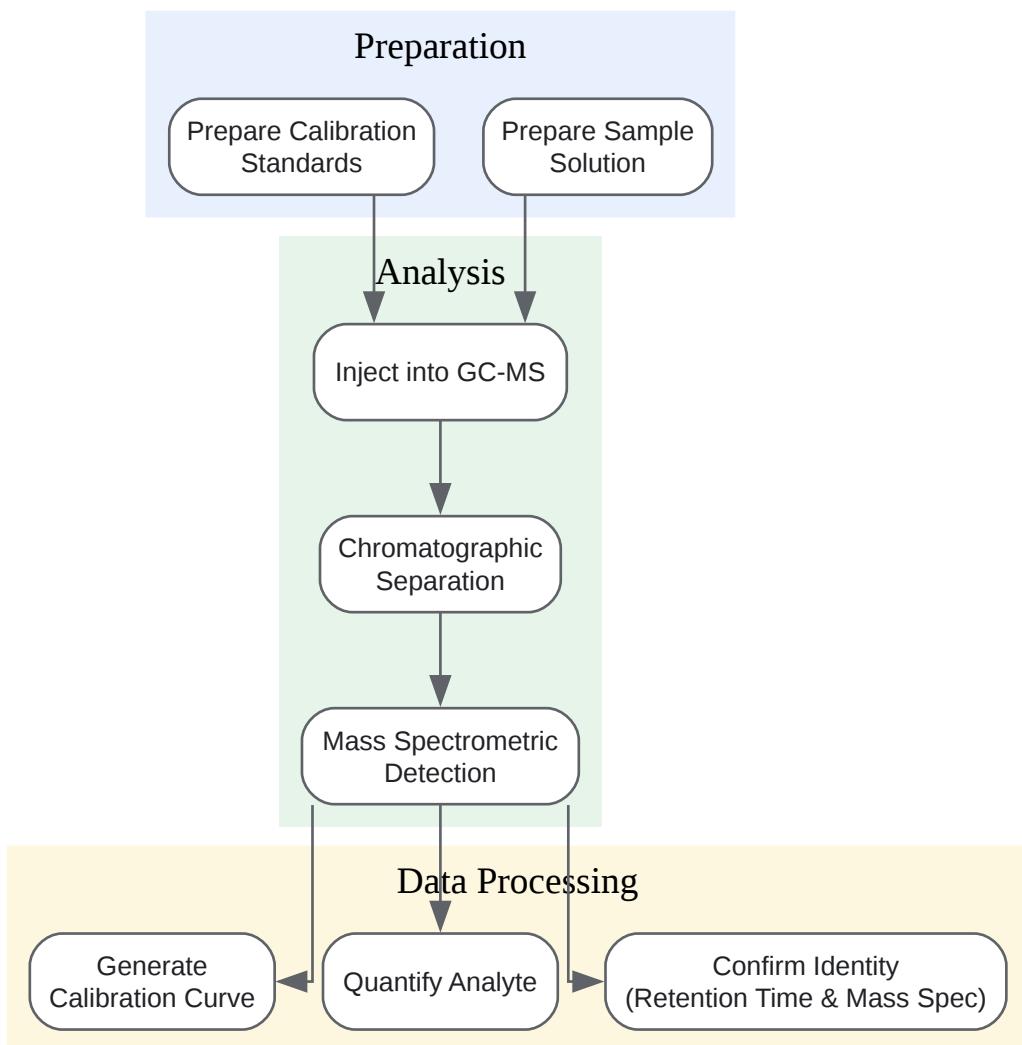
- Gas Chromatograph with a Mass Selective Detector (MSD)
- Capillary Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent
- Autosampler
- Helium (carrier gas), 99.999% purity
- **2-Phenoxyethyl acetate** reference standard (>99% purity)
- Solvent: Dichloromethane or Ethyl Acetate (HPLC grade)
- Volumetric flasks, pipettes, and vials

Experimental Protocol:

- Standard Preparation:
 - Prepare a stock solution of **2-Phenoxyethyl acetate** (1000 μ g/mL) in the chosen solvent.
 - Perform serial dilutions to create a set of calibration standards (e.g., 1, 5, 10, 25, 50, 100 μ g/mL).
- Sample Preparation:
 - Accurately weigh the sample containing **2-Phenoxyethyl acetate**.

- Dissolve and dilute the sample with the solvent to a final concentration expected to be within the calibration range.
- Filter the sample through a 0.45 µm syringe filter if particulates are present.
- GC-MS Conditions:
 - Inlet Temperature: 250°C
 - Injection Volume: 1 µL (splitless mode)
 - Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes
 - Ramp: 10°C/min to 280°C
 - Hold: 5 minutes at 280°C
 - Carrier Gas Flow: 1.0 mL/min (constant flow)
 - MSD Transfer Line Temperature: 280°C
 - Ion Source Temperature: 230°C
 - Quadrupole Temperature: 150°C
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Acquisition Mode: Selected Ion Monitoring (SIM) for quantification, with a full scan for initial identification. Target ions for **2-Phenoxyethyl acetate** would be determined from its mass spectrum.
- Data Analysis:
 - Generate a calibration curve by plotting the peak area of the reference standard against its concentration.

- Determine the concentration of **2-Phenoxyethyl acetate** in the sample by interpolating its peak area on the calibration curve.
- Confirm the identity of the compound by comparing its retention time and mass spectrum with the reference standard.



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Caption: GC-MS analytical workflow for **2-Phenoxyethyl Acetate**.

Safety and Handling

While **2-Phenoxyethyl acetate** is considered to have low toxicity, proper safety precautions are essential.[2][6]

- Handling: Use in a well-ventilated area. Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.
- Personal Protective Equipment (PPE): Wear appropriate protective eyeglasses or chemical safety goggles, and protective gloves.[9]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances. Keep the container tightly closed.[5]
- Toxicity: It is considered a poison by ingestion and skin contact.[6] In case of exposure, follow standard first-aid procedures and seek medical attention if symptoms persist.[9]

Conclusion

2-Phenoxyethyl acetate is a versatile organic ester with a well-established role in various industrial applications, particularly in the formulation of fragrances and cosmetics. Its synthesis is straightforward, and its chemical and physical properties are well-documented. Adherence to proper analytical methods and safety protocols is crucial for its effective and safe utilization in research and manufacturing.

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